

# 2-Bromo-4-iodophenol CAS number 133430-98-5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromo-4-iodophenol**

Cat. No.: **B155161**

[Get Quote](#)

An In-depth Technical Guide to **2-Bromo-4-iodophenol**

CAS Number: 133430-98-5

This technical guide provides a comprehensive overview of **2-Bromo-4-iodophenol**, a halogenated phenol of significant interest in synthetic chemistry and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, synthesis, and potential applications.

## Chemical and Physical Properties

**2-Bromo-4-iodophenol** is an organic compound characterized by a phenol ring substituted with both a bromine and an iodine atom.<sup>[1]</sup> This di-halogenated structure provides distinct reactive sites, making it a versatile intermediate in organic synthesis.<sup>[1]</sup> The compound typically appears as a solid at room temperature.

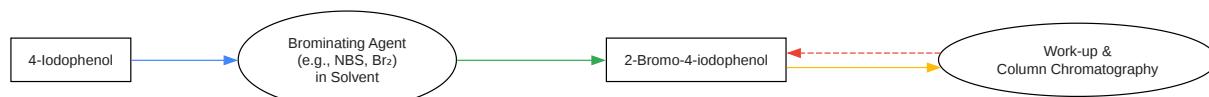
Table 1: Physicochemical Properties of **2-Bromo-4-iodophenol**

Property	Value	Reference(s)
CAS Number	133430-98-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrIO	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	298.90 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	2-bromo-4-iodophenol	<a href="#">[4]</a>
Melting Point	51 °C	
Boiling Point	280.0 ± 30.0 °C at 760 mmHg	
Physical Form	Solid	
InChI Key	PEAOEILWTHNQKK- UHFFFAOYSA-N	<a href="#">[4]</a>
SMILES	C1=CC(=C(C=C1I)Br)O	<a href="#">[2]</a> <a href="#">[4]</a>

## Synthesis and Reactivity

The presence of two different halogen atoms (bromine and iodine) on the phenol ring allows for selective functionalization. The iodine atom is generally more reactive in transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck couplings), enabling the introduction of various substituents at the C4 position. The less reactive bromine atom at the C2 position can then be targeted in a subsequent reaction step. This differential reactivity makes **2-Bromo-4-iodophenol** a valuable building block for constructing complex molecular architectures.[\[6\]](#)[\[7\]](#)

While a specific, detailed synthesis protocol for **2-Bromo-4-iodophenol** is not readily available in the public domain, a plausible synthetic route would involve the selective halogenation of a phenol precursor. A general workflow for such a synthesis is depicted below.



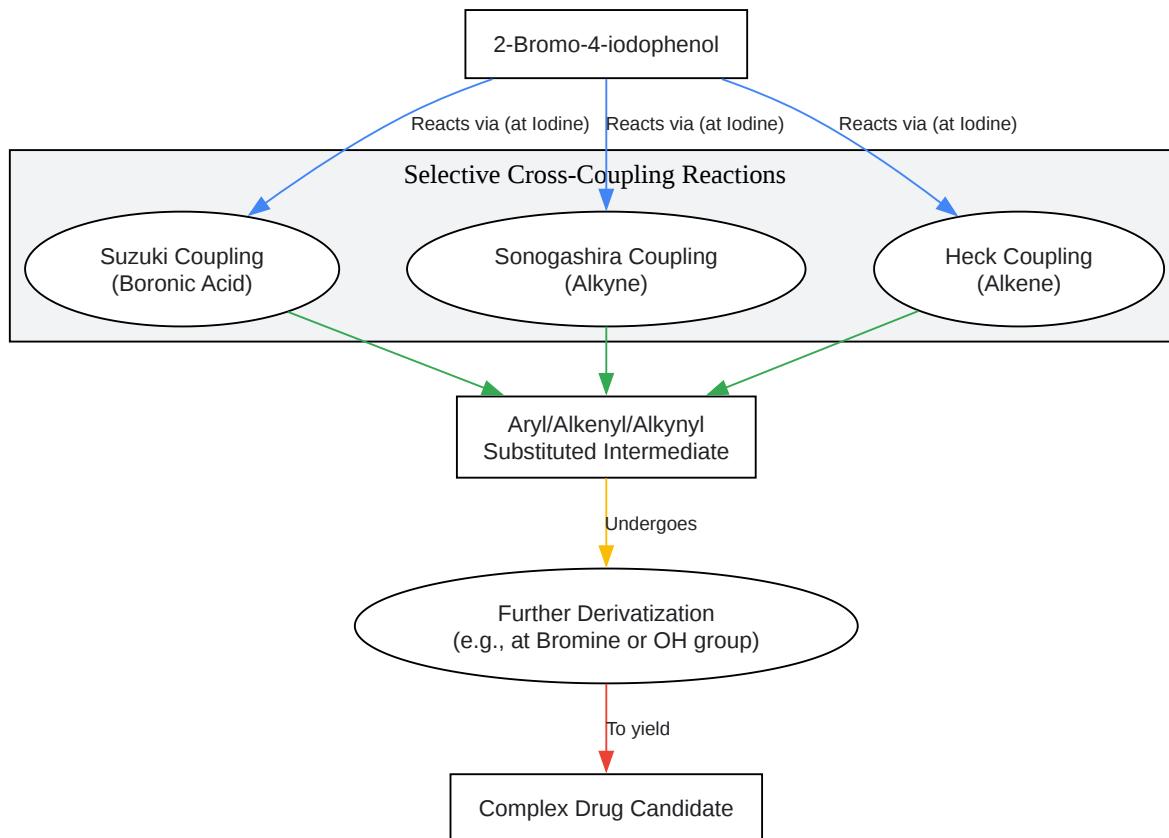
[Click to download full resolution via product page](#)

Caption: Plausible synthetic workflow for **2-Bromo-4-iodophenol**.

## Applications in Research and Drug Development

**2-Bromo-4-iodophenol** serves as a key intermediate in the synthesis of pharmaceuticals and other bioactive molecules.<sup>[1][2]</sup> Its utility is highlighted by its role as a reactant in the preparation of complex heterocyclic systems like tetracyclic chromeno-indoles.<sup>[5]</sup> One notable application is its use as an intermediate in the synthesis of Donepezil, a medication used for treating Alzheimer's disease.<sup>[2]</sup>

The compound's value in drug discovery stems from its role as a versatile scaffold. The hydroxyl group and the two distinct halogen atoms can be modified to create a library of derivatives for structure-activity relationship (SAR) studies.



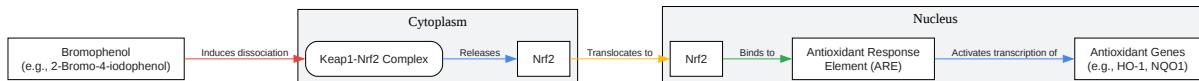
[Click to download full resolution via product page](#)

Caption: Use of **2-Bromo-4-iodophenol** in medicinal chemistry workflows.

## Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity of **2-Bromo-4-iodophenol** are limited, the broader class of bromophenols, often found in marine algae, is known for a wide range of biological activities, including antimicrobial, antioxidant, anticancer, and anti-diabetic properties. [8][9][10] The bioactivity is closely linked to the number and position of the bromine and hydroxyl groups on the aromatic ring.[8]

Some bromophenols are known to exert their antioxidant effects by modulating cellular signaling pathways.<sup>[8]</sup> For instance, they may activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway, a key regulator of the cellular antioxidant response.



[Click to download full resolution via product page](#)

Caption: Potential Nrf2-mediated antioxidant pathway for bromophenols.

## Experimental Protocols

### General Protocol for a Suzuki Cross-Coupling Reaction

This protocol provides a general methodology for the Suzuki cross-coupling reaction, a common application for aryl halides like **2-Bromo-4-iodophenol**.

- **Reactant Preparation:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine **2-Bromo-4-iodophenol** (1 equivalent), an arylboronic acid (1.1-1.5 equivalents), and a palladium catalyst such as  $\text{Pd}(\text{PPh}_3)_4$  (0.01-0.05 equivalents).
- **Solvent and Base Addition:** Add a suitable degassed solvent (e.g., a mixture of toluene and water, or dioxane) and a base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ , 2-3 equivalents).
- **Reaction Execution:** Heat the reaction mixture with stirring at a temperature typically ranging from 80 to 110 °C. Monitor the reaction progress using an appropriate analytical technique like Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and concentrate under reduced pressure.

- Isolation: Purify the crude product by column chromatography on silica gel to yield the desired coupled product.

## Safety and Handling

**2-Bromo-4-iodophenol** should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as harmful and an irritant.

Table 2: GHS Safety Information

Category	Information	Reference(s)
Pictograms	GHS07 (Harmful/Irritant)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier. The compound should be stored at 4°C, protected from light, and under a nitrogen atmosphere.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 133430-98-5: 2-Bromo-4-iodophenol | CymitQuimica [cymitquimica.com]
- 2. 2-Bromo-4-iodophenol | 133430-98-5 | IFA43098 | Biosynth [biosynth.com]
- 3. 2-bromo-4-iodophenol Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
- 4. 2-Bromo-4-iodophenol | C6H4BrIO | CID 22160860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromo-4-iodophenol | 133430-98-5 [chemicalbook.com]
- 6. nbinno.com [nbino.com]
- 7. nbinno.com [nbino.com]
- 8. benchchem.com [benchchem.com]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]

• To cite this document: BenchChem. [2-Bromo-4-iodophenol CAS number 133430-98-5]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b155161#2-bromo-4-iodophenol-cas-number-133430-98-5>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)